

(3-Chloro-2-hydroxypropyl)trimethylammonium chloride safety and handling precautions

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Compound of Interest

Compound Name: (3-Chloro-2-hydroxypropyl)trimethylammonium chloride

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An In-depth Technical Guide to the Safety and Handling of **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** (CHPTAC)

This document provides a comprehensive overview of the safety, handling, and toxicological profile of **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride** (CHPTAC), also known as Quat 188. It is intended for researchers, scientists, and professionals in drug development and other technical fields who may work with this compound.

Chemical Identification

- Chemical Name: **(3-Chloro-2-hydroxypropyl)trimethylammonium chloride**
- Synonyms: CHPTAC, Quat 188, Cationic Reagent, PTAC 1881[1][2][3]
- CAS Number: 3327-22-8[1][4]
- Molecular Formula: C₆H₁₅Cl₂NO[1][4][5]

Hazard Identification and Classification

CHPTAC is classified as a hazardous substance. The primary concerns are its potential carcinogenicity and its environmental impact. Direct contact may also cause mild irritation to the skin or eyes[6].

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Carcinogenicity	Category 2	H351: Suspected of causing cancer[2][5][7][8]
Hazardous to the aquatic environment, long-term	Category 3	H412: Harmful to aquatic life with long lasting effects[2][5][8]

Under alkaline conditions, CHPTAC can transform into the corresponding epoxide, 2,3-Epoxypropyltrimethylammonium chloride, which is noted as being highly skin-sensitizing and has shown carcinogenic properties in animal experiments[1][4][9].

Toxicological Data

Toxicological evaluations indicate that CHPTAC has low acute toxicity via oral and dermal routes. However, concerns exist regarding its effects from repeated exposure and its carcinogenic potential.

Table 2: Acute Toxicity Data

Exposure Route	Species	Value	Reference
Oral	Rat (male/female)	LD50: ~2800 mg/kg bw	[7][10]
Oral (commercially available solutions)	Rat	LD50: 2170 to 5184 mg/kg bw	[11]
Dermal	Rat (male/female)	LD50: > 2000 mg/kg bw	[7][10][11]
Inhalation (7-hour exposure)	Rat	No treatment-related effects from saturated atmosphere	[11]
Subcutaneous	Mouse	LDLo: 500 mg/kg	[2]

Methodology Synopsis for Key Toxicological Studies

While full experimental protocols are not available in the provided documentation, the following summaries outline the methodologies used in key toxicological assessments.

- Acute Oral Toxicity Study in Rats:
 - Objective: To determine the median lethal dose (LD50) of a 20% aqueous solution of CHPTAC.
 - Methodology: Groups of 5 male and 5 female rats were administered doses of 14.4, 17.3, 20.7, and 24.8 ml/kg body weight. The observation period was 14 days.
 - Observations: Clinical signs appeared within minutes and included lethargy, diarrhea, tremor, and convulsions. Deaths occurred between 90 and 120 minutes post-administration. Survivors recovered within 20 hours and showed no treatment-related findings upon macroscopic examination[11].
- Repeated Dose (28-day) Oral Study in Rats:
 - Objective: To assess the effects of repeated oral administration.
 - Methodology: Rats of both sexes were administered CHPTAC at a dose of 1085 mg/kg body weight for 28 days.
 - Observations: The study resulted in slight morphological changes in the kidneys. A no-observed-effect level (NOEL) was not established as lower doses were not tested[11].
- Carcinogenicity Study in Mice:
 - Objective: To evaluate the carcinogenic potential of CHPTAC via dermal application.
 - Methodology: NMRI mice received dermal applications of CHPTAC twice weekly at dose levels of 0, 0.018, and 0.18 ml for 89 weeks (females) and 105 weeks (males).
 - Observations: Minimal irritation potential was noted, with slightly increased hyperkeratosis and acanthosis at the application site. Male mice in the high-dose group showed a

statistically significant increase in the incidence of bronchioloalveolar tumors (adenomas and carcinomas)[11].

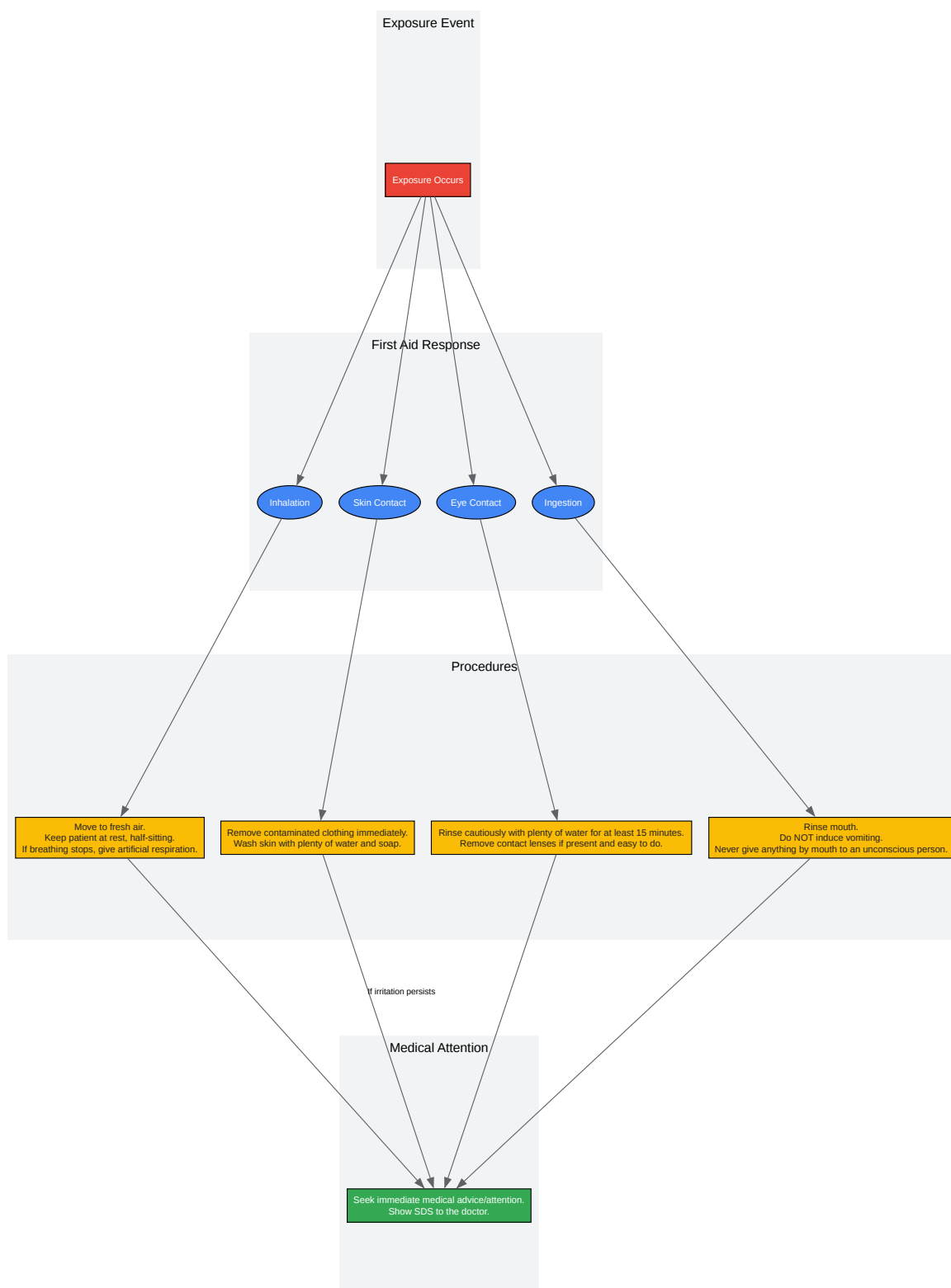
Handling and Personal Protective Equipment (PPE)

Safe handling of CHPTAC requires stringent adherence to safety protocols to minimize exposure.

- Engineering Controls: Handle in a well-ventilated place[10]. Use a closed system or provide appropriate exhaust ventilation[5][8][10]. Airtight operation is recommended[9]. A safety shower and eyewash station should be readily available[8][12].
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety spectacles or eyeshields[5][10].
 - Skin Protection: Wear protective gloves and suitable protective clothing[5][6][9][10]. For significant exposure risks, a chemical protection suit is recommended[5][7][10].
 - Respiratory Protection: If ventilation is inadequate or when spraying, use a NIOSH-approved respirator[5][12][13]. Evaporation at 20°C is negligible, but a harmful concentration of airborne particles can be reached quickly when the material is sprayed[5][7][10].
- General Hygiene: Avoid contact with skin, eyes, and clothing[9][13][14]. Do not eat, drink, or smoke during work[5]. Wash hands thoroughly after handling[8][15].

First Aid Measures

In case of exposure, immediate first aid is critical. The following workflow outlines the necessary steps.



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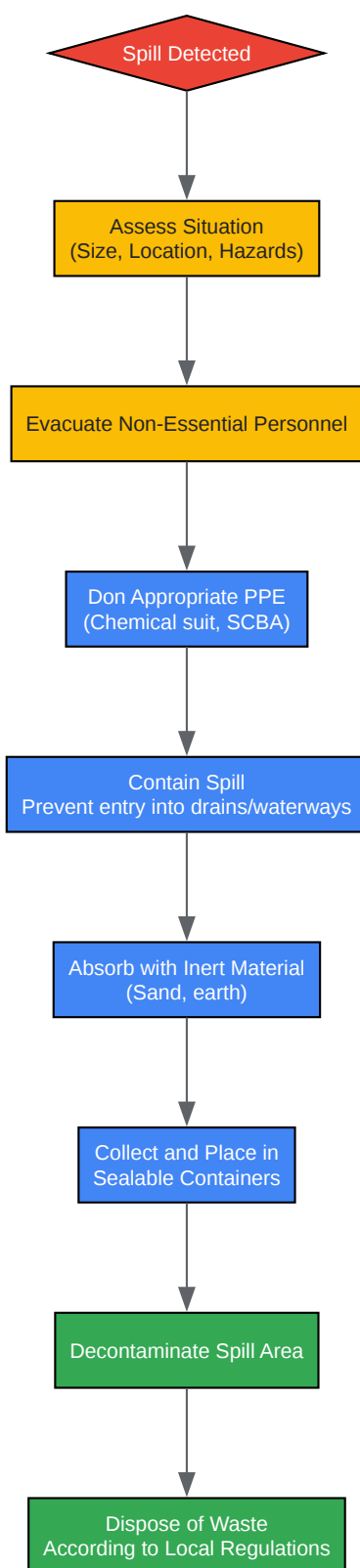
Caption: First Aid Workflow for CHPTAC Exposure.

Accidental Release Measures

Proper containment and cleanup of spills are essential to prevent environmental contamination and personnel exposure.

- Personal Precautions: Evacuate personnel to safe areas[14][15]. Wear appropriate PPE, including a chemical protection suit and self-contained breathing apparatus (SCBA)[5][7][10].
- Environmental Precautions: Do not let the chemical enter the environment or drains[5][7][8][10][15].
- Containment and Cleanup: Collect leaking and spilled liquid in sealable containers as far as possible. Absorb the remaining liquid with sand or an inert absorbent. Store and dispose of the collected material according to local regulations[5][7][10].

The following diagram illustrates the spill response workflow.



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Caption: Workflow for Handling a CHPTAC Spill.

Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated area between 5-35°C[1][4][6]. Keep containers tightly closed when not in use[1][4][8]. Store locked up[2][7][8][10]. Keep away from fire, heat, and incompatible materials such as strong oxidants, strong acids, and strong bases[1][4][9]. Store in an area without drain or sewer access[2][10].
- **Disposal:** Dispose of contents and containers at an appropriate treatment and disposal facility in accordance with applicable laws and regulations[2][7]. Offer surplus and non-recyclable solutions to a licensed disposal company[15].

Physical and Chemical Properties

Table 3: Physical and Chemical Properties of CHPTAC

Property	Value	Reference
Physical State	Solid, Powder (pure) / Liquid (solution)	[2][7][10][16]
Color	White (solid) / Colorless (solution)	[7][10][16][17]
Melting Point	180.5 °C / 190 °C	[2][7][10]
Boiling Point	190 - 209 °C	[2][7][10]
Density	1.11 g/cm ³ at 20°C / 1.154 g/mL at 25°C	[2][7][10]
Water Solubility	Miscible	[2][10]
Vapor Pressure	< 0.001 Pa at 20°C	[7][10]
Flash Point	113 °C (closed cup)	[10]
Auto-ignition Temperature	> 400 °C	[7][10]
log Pow (Octanol/Water Partition Coeff.)	< -1.5 at 25°C	[7][10]

Environmental Fate and Ecotoxicity

CHPTAC is harmful to aquatic organisms and may cause long-term adverse effects in the aquatic environment[5][8]. It is strongly advised not to let the chemical enter the environment[5].

Table 4: Ecotoxicity Data

Organism	Test	Value	Duration	Reference
Fish (Danio rerio)	LC50	4128 mg/L	96 h	[10]
Daphnia magna	EC50	240.2 mg/L	24 h	[10]
Algae (Desmodesmus subspicatus)	EC50	> 10,000 mg/L	72 h	[10]
Microorganisms (Activated sludge)	EC50	> 2,000 mg/L	3 h	[10]

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